

physical and chemical properties of CbzNH-PEG8-amide-bis(pentyl-5OBz)

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Compound of Interest

Compound Name: CbzNH-PEG8-amide-bis(pentyl-5OBz)

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An In-depth Technical Guide on the Physicochemical Properties of CbzNH-PEG8-amide-bis(pentyl-5OBz)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the anticipated physical and chemical properties of the molecule designated as CbzNH-PEG8-amide-bis(pentyl-5OBz). Due to the highly specific and likely novel nature of this compound, this document is structured to provide both theoretical and practical guidance for researchers working with this or structurally similar molecules. The information herein is based on the analysis of its constituent chemical moieties.

Molecular Structure and Core Components

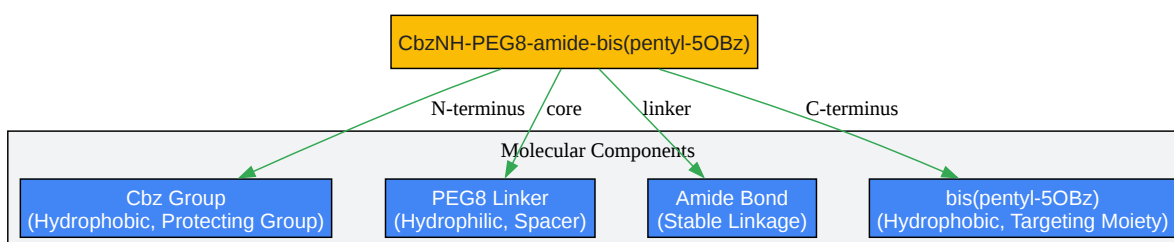
The chemical name CbzNH-PEG8-amide-bis(pentyl-5OBz) suggests a molecule comprised of several key functional groups, indicating its probable role as a PROTAC (Proteolysis Targeting Chimera) linker or a related bifunctional molecule. The structure can be deconstructed as follows:

- Cbz (Carboxybenzyl): A common amine protecting group, suggesting a synthetic precursor or a final molecule where this group plays a role in molecular interactions.

- PEG8 (Polyethylene Glycol, 8 units): A hydrophilic linker chain that is frequently used to improve the solubility and pharmacokinetic properties of drug candidates.
- Amide Linkage: A stable covalent bond connecting the PEG linker to another part of the molecule.
- bis(pentyl-5OBz): This indicates two pentyl chains, each modified with a benzyloxy group at the 5th position. This bifunctional tail is likely designed for specific molecular recognition, potentially targeting a protein of interest.

A hypothesized structure is presented below:

Caption: A typical experimental workflow for the synthesis and characterization of the target molecule.



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Caption: Logical relationship of the core functional components within the molecule.

Conclusion

CbzNH-PEG8-amide-bis(pentyl-5OBz) is a complex molecule with distinct hydrophobic and hydrophilic regions, suggesting its design for specific applications in chemical biology or drug development. The experimental protocols and estimated properties provided in this guide offer a solid foundation for researchers to synthesize, purify, and characterize this compound.

Careful execution of the described analytical techniques is crucial for confirming its identity and purity, which are prerequisites for any subsequent biological evaluation.

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